

Application Notes and Protocols: Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

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Compound of Interest

Compound Name: Bocaminooxyacetamide-PEG2-Azido

Cat. No.: B8114679

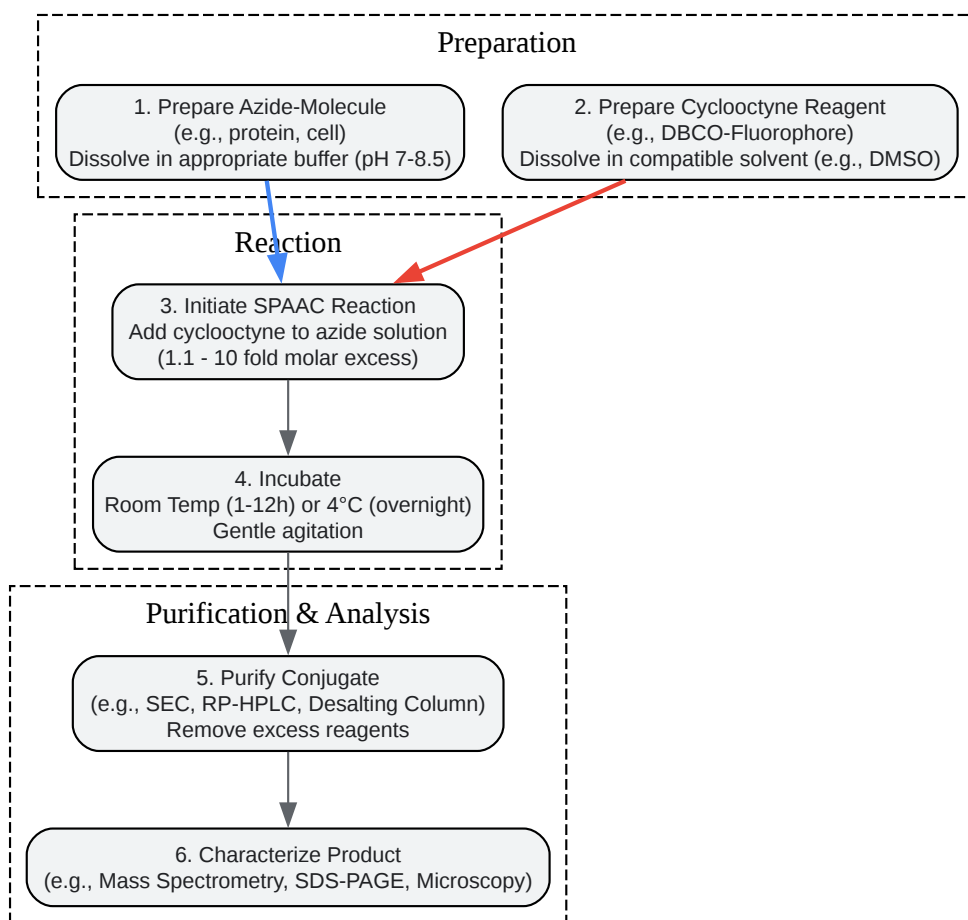
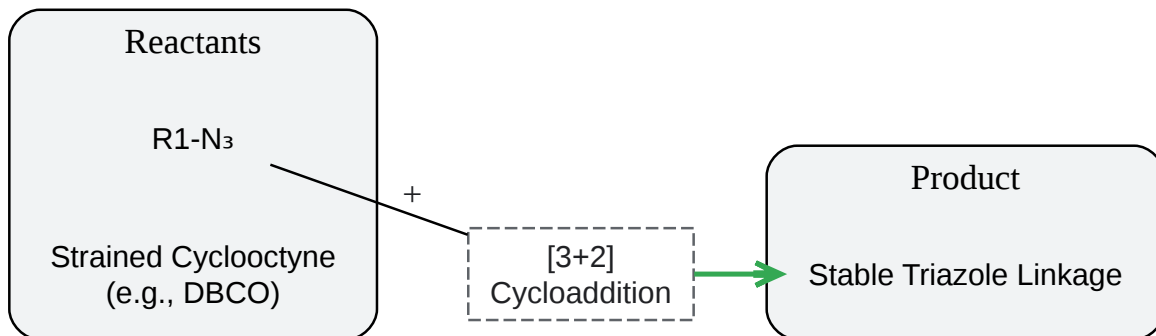
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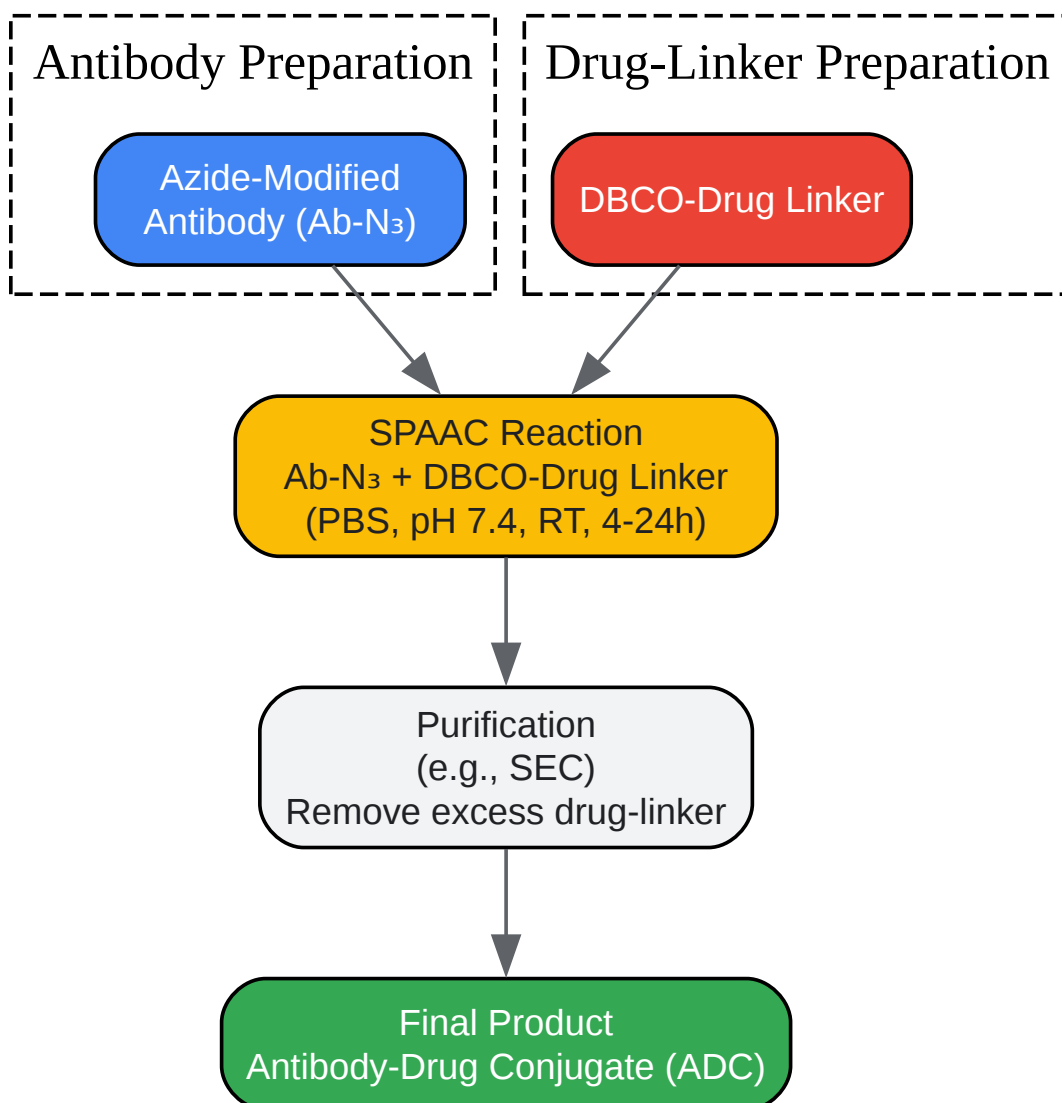
Audience: Researchers, scientists, and drug development professionals.

Introduction to Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) is a cornerstone of bioorthogonal "click chemistry," enabling the efficient covalent ligation of molecules in complex biological environments.^{[1][2]} Developed by Carolyn Bertozzi in 2004, this reaction occurs between a strained cyclooctyne and an azide-functionalized molecule to form a stable triazole linkage.^[1] The reaction's primary driving force is the high ring strain of the cyclooctyne (approximately 18 kcal/mol), which is released upon the [3+2] cycloaddition with an azide, thus lowering the activation energy.^{[2][3]}

A key advantage of SPAAC is that it proceeds efficiently under mild, physiological conditions (temperature and pH) without the need for a cytotoxic copper catalyst, which is required for the conventional Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).^{[2][4][5]} This copper-free nature makes SPAAC highly biocompatible and ideal for applications in living cells and whole organisms.^{[1][4]} The azide and cyclooctyne functional groups are abiotic and do not cross-react with naturally occurring functionalities in biological systems, ensuring high specificity.^[6] These features have led to the widespread adoption of SPAAC in fields such as bioconjugation, drug development, materials science, and molecular imaging.^{[3][4][7]}





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References

- 1. What is SPAAC? | AxisPharm [axispharm.com]

- 2. Practical Considerations, Challenges, and Limitations of Bioconjugation via Azide-Alkyne Cycloaddition - PMC [pmc.ncbi.nlm.nih.gov]
- 3. bioconjugation.bocsci.com [bioconjugation.bocsci.com]
- 4. Strain-Promoted Azide-Alkyne Cycloaddition - Creative Biolabs [creative-biolabs.com]
- 5. vectorlabs.com [vectorlabs.com]
- 6. benchchem.com [benchchem.com]
- 7. researchgate.net [researchgate.net]
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